

Personal protective equipment for handling 17:0-16:1 PE-d5

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Compound of Interest

Compound Name: 17:0-16:1 PE-d5

Cat. No.: B15557119

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Essential Safety Protocols for Handling 17:0-16:1 PE-d5

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **17:0-16:1 PE-d5** (1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphoethanolamine). Adherence to these procedures is essential for ensuring personal safety and proper management of this chemical compound.

Hazard Identification and Classification

17:0-16:1 PE-d5 is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Classification	Code	Description
Flammable Liquids	H225	Highly flammable liquid and vapor
Acute Toxicity (Oral)	H301	Toxic if swallowed
Acute Toxicity (Dermal)	H311	Toxic in contact with skin
Acute Toxicity (Inhalation)	H331	Toxic if inhaled
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Carcinogenicity	H351	Suspected of causing cancer
Specific Target Organ Toxicity (Single Exposure)	H336, H370	May cause drowsiness or dizziness; Causes damage to organs

Signal Word: Danger

GHS Pictograms:

- GHS02: Flame
- GHS06: Skull and Crossbones
- GHS08: Health Hazard

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, ingestion, or skin contact. The recommended PPE for handling **17:0-16:1 PE-d5** is outlined below.

PPE Category	Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material	Prevents skin contact.
Body Protection	Laboratory Coat	Standard, flame-retardant	Protects skin and personal clothing from contamination and fire hazard.
Eye Protection	Safety Goggles or Face Shield	ANSI Z87.1 certified	Protects eyes from splashes.
Respiratory Protection	Fume Hood or Respirator	Use in a well-ventilated area	Required to prevent inhalation of vapors, especially if not handled in a fume hood.

Operational Plan: Step-by-Step Handling & Disposal

1. Preparation & Handling:

- Engineering Controls: Always handle **17:0-16:1 PE-d5** in a chemical fume hood to minimize inhalation risk. Ensure proper ventilation.
- Preventing Ignition: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin, eyes, and clothing.

2. Storage:

- Conditions: Store in a well-ventilated place. Keep cool. The recommended storage temperature is -20°C.
- Container: Keep container tightly closed.

3. Spill Management:

- Small Spills: Absorb with an inert material (e.g., vermiculite, dry sand) and place in a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Contain the spill and prevent it from entering drains. Use non-sparking tools for cleanup.

4. Disposal:

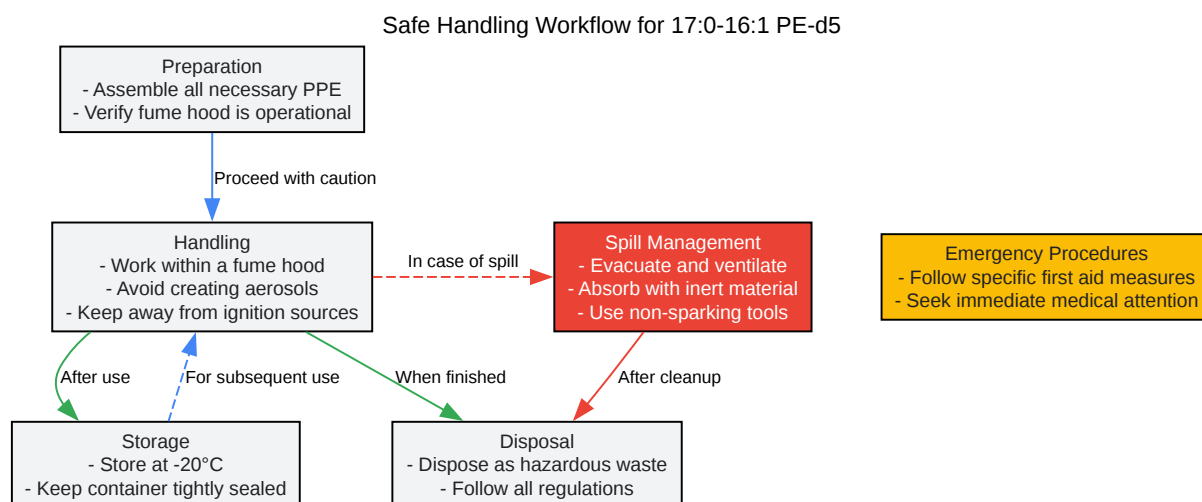
- Waste Disposal: Dispose of **17:0-16:1 PE-d5** and its container in accordance with local, state, and federal regulations. Do not dispose of it in the sewer system. Contact a licensed professional waste disposal service.

Emergency First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek immediate medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek immediate medical attention.
- Ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visual Safety Protocol Workflow

The following diagram illustrates the essential workflow for safely handling **17:0-16:1 PE-d5**, from preparation to disposal.



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Caption: A flowchart outlining the key steps for the safe handling of **17:0-16:1 PE-d5**.

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